

TCS 183: A Precision Substrate-Competitive Inhibitor of GSK-3 β

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Compound of Interest

Compound Name: TCS 183
Cat. No.: B1573917

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Technical Guide for Research & Drug Development

Executive Summary

TCS 183 is a peptide-based competitive inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β). Unlike the vast majority of small-molecule kinase inhibitors that target the highly conserved ATP-binding pocket, **TCS 183** functions as a substrate-competitive inhibitor. It corresponds to the N-terminal fragment (residues 1-13) of GSK-3 β itself, acting as an autoinhibitory mimic.

This distinct mechanism confers a critical advantage in experimental pharmacology: selectivity. By bypassing the ATP pocket, **TCS 183** avoids the common off-target inhibition of Cyclin-Dependent Kinases (CDKs) and other kinases with high ATP-site homology. This guide details the physicochemical properties, mechanistic basis, and validated experimental protocols for utilizing **TCS 183** to dissect Wnt signaling and glycogen metabolism with high specificity.

Chemical & Pharmacological Profile

Identity and Physicochemical Properties

- Compound Name: **TCS 183**[\[1\]](#)

- Chemical Nature: Synthetic Peptide (GSK-3 β Fragment 1-13)
- Sequence: Met-Ser-Gly-Arg-Pro-Arg-Thr-Thr-Ser-Phe-Ala-Glu-Ser (MSGRPRTTSFAES)
- Molecular Weight: 1425.58 Da^[2]
- Solubility: Soluble in water (up to 1 mg/mL) or PBS.
- Purity: Typically >95% (HPLC).

Mechanism of Action: The Autoinhibitory Mimic

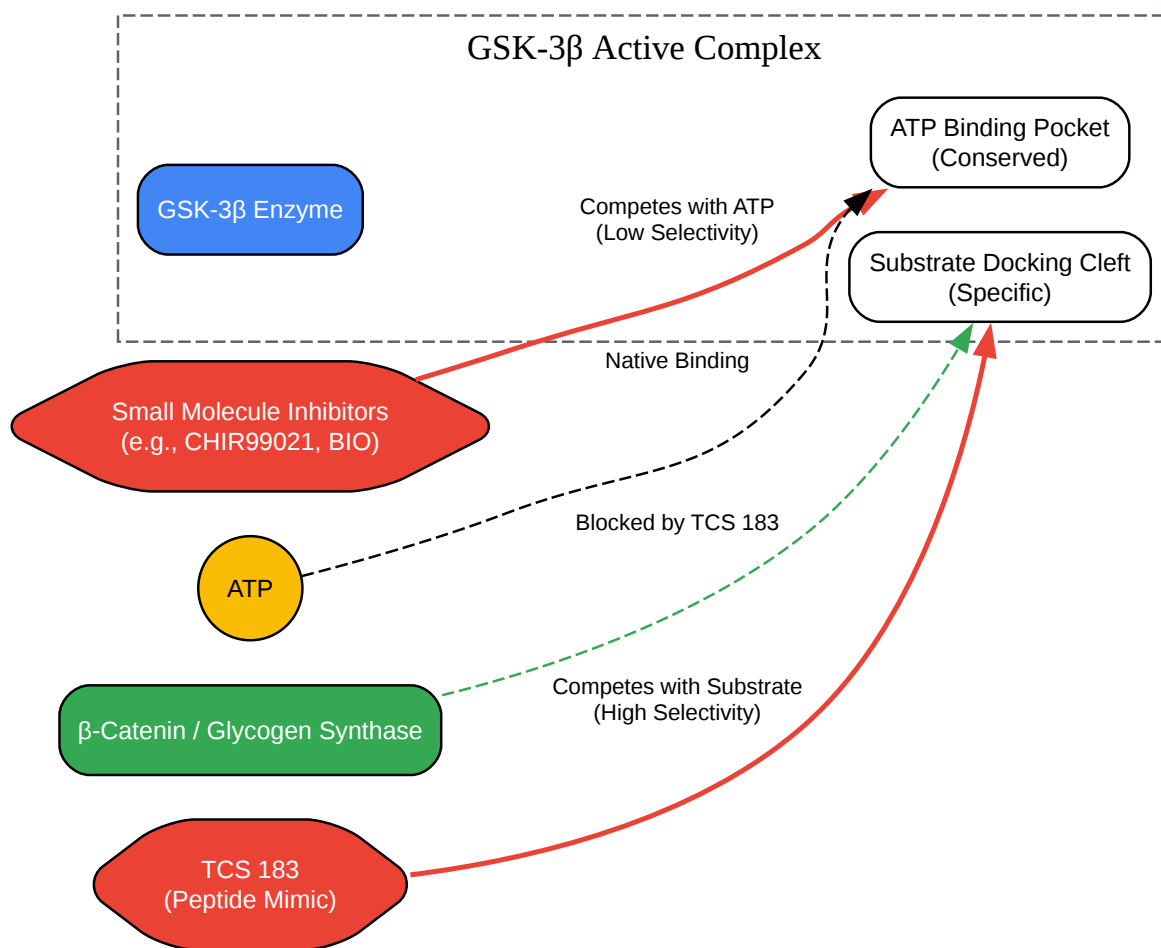
GSK-3 β activity is naturally regulated by the phosphorylation of its own N-terminal Serine-9 residue. When Ser9 is phosphorylated (e.g., by Akt/PKB), the N-terminus folds back into the substrate-binding cleft, acting as a "pseudo-substrate" that blocks access for genuine substrates like

-catenin or Glycogen Synthase.

TCS 183 acts as a non-phosphorylated mimic of this domain. It binds to the substrate recognition interface of GSK-3 β , competitively preventing substrate access.

Diagram 1: Mechanism of Inhibition (Substrate vs. ATP Competition)

The following diagram illustrates how **TCS 183** blocks the substrate docking site, contrasting with CHIR99021 which blocks the ATP site.



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Caption: **TCS 183** targets the substrate docking cleft, offering superior selectivity compared to ATP-competitive inhibitors which often cross-react with CDKs.

Experimental Application Guide

Reconstitution and Storage

Peptides are susceptible to degradation and aggregation. Follow this strict protocol to maintain bioactivity.

- **Solvent:** Reconstitute in sterile, endotoxin-free water or PBS (pH 7.2). Avoid DMSO if possible, as it is unnecessary for this hydrophilic peptide and may affect sensitive cell-based assays.

- Concentration: Prepare a stock solution of 1 mM (1.42 mg/mL).
- Storage: Aliquot immediately into single-use volumes (e.g., 10-50 μ L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

In Vitro Kinase Assay Protocol

This protocol validates **TCS 183** potency using a luminescent ADP-detection assay (e.g., ADP-Glo™).

Reagents:

- Recombinant GSK-3 β enzyme (0.1 μ g/well).
- Substrate: Phospho-Glycogen Synthase Peptide-2 (GSM) or similar primed peptide.
- ATP (Ultrapure, 10 μ M final).
- **TCS 183** (0.1 μ M – 100 μ M titration).

Workflow:

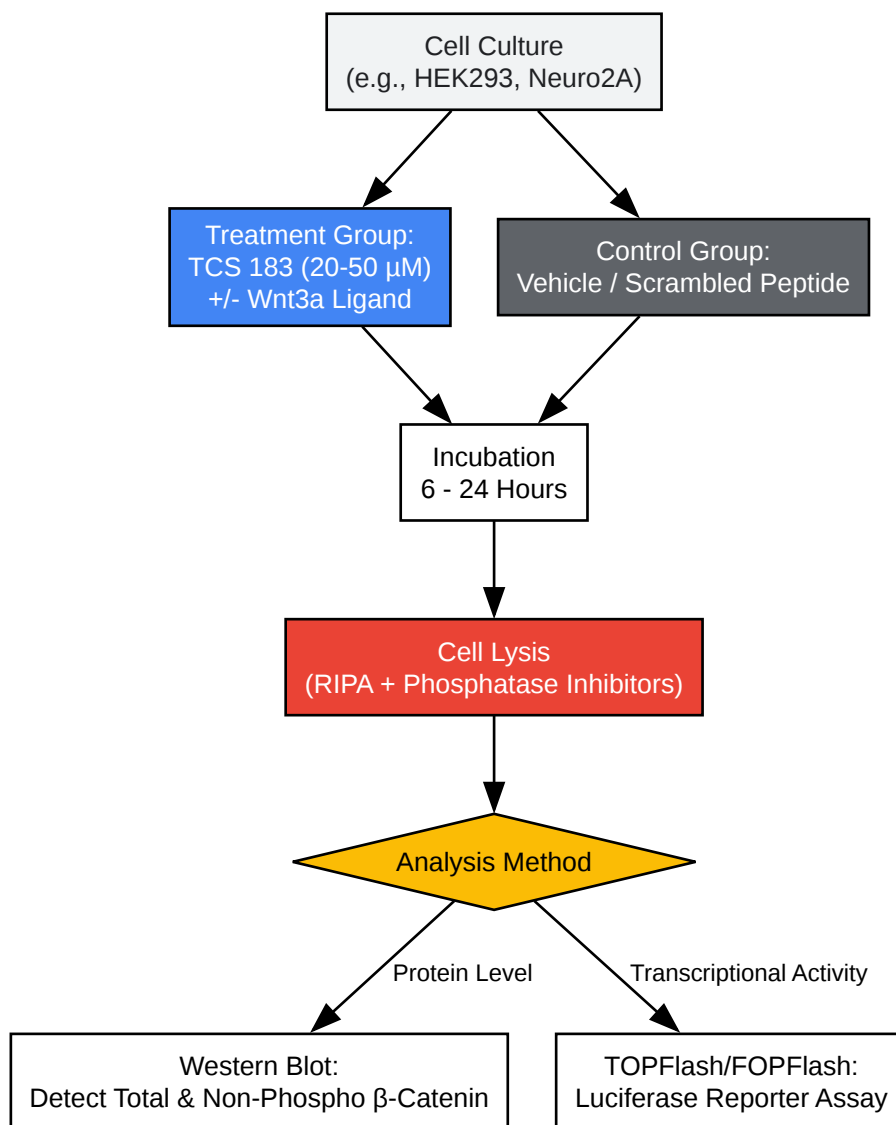
- Enzyme Prep: Dilute GSK-3 β in Kinase Buffer (50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.1 mg/mL BSA, 1 mM DTT).
- Inhibitor Incubation: Add **TCS 183** to the enzyme. Incubate for 15 minutes at Room Temperature (RT) to allow equilibrium binding to the substrate cleft.
- Reaction Start: Add the ATP/Substrate master mix.
- Reaction: Incubate for 30-60 minutes at RT.
- Detection: Add ADP-detection reagent, incubate 40 mins, then add Kinase Detection Reagent. Read Luminescence.

Expected Result: A dose-dependent reduction in luminescence. The IC₅₀ is typically in the micromolar range (10–50 μ M), reflecting the substrate-competitive nature which is generally less potent than nanomolar ATP inhibitors but more specific.

Cell-Based Wnt/ β -Catenin Stabilization Assay

TCS 183 is a peptide and may have limited cell permeability compared to small molecules. For intracellular targets, high concentrations or transfection agents (e.g., lipid-based delivery) may be required.

Diagram 2: Experimental Workflow for β -Catenin Analysis



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Caption: Workflow for assessing **TCS 183** mediated β -catenin stabilization. Note the requirement for phosphatase inhibitors during lysis.

Data Analysis & Interpretation

When comparing **TCS 183** to other GSK-3 inhibitors, use the following matrix to interpret your data. **TCS 183** is best used when specificity is paramount over raw potency.

Feature	TCS 183 (Peptide)	CHIR99021 (Small Molecule)	LiCl (Lithium)
Mechanism	Substrate Competitive	ATP Competitive	Mg ²⁺ Competition (Unclear)
Selectivity	High (GSK-3 specific)	Moderate (Hits some CDKs)	Low (Hits IMPase, etc.)
Potency (IC ₅₀)	Low (~10-50 µM)	High (~10 nM)	Low (~2 mM)
Cell Permeability	Low/Moderate	High	High
Primary Use	Validating GSK-3 specificity	Potent pathway activation	General control/Historic

Interpretation of Results:

- Kinase Assay: If **TCS 183** inhibits your kinase activity but a CDK2-specific inhibitor does not, the activity is confirmed as GSK-3β.
- Western Blot: Successful inhibition of GSK-3β by **TCS 183** should result in the accumulation of non-phosphorylated (active) -catenin and a reduction in p-Ser33/37/Thr41 -catenin levels.

References

- Original Characterization: Plotkin, B. et al. (2003). "Insulin mimetic action of synthetic phosphorylated peptide inhibitors of glycogen synthase kinase-3." Journal of Pharmacology and Experimental Therapeutics. (Context: Establishes peptide-based inhibition strategy).

- Substrate Competition Mechanism: Eldar-Finkelman, H. et al. (2010). "Substrate competitive GSK-3 inhibitors - strategy and implications." Biochimica et Biophysica Acta (BBA).
- Wnt Pathway Application: Peineau, S. et al. (2007). "LTP inhibits LTD in the hippocampus via regulation of GSK3beta." Neuron.
- Product Data & Physical Properties: Tocris Bioscience. "**TCS 183** Product Datasheet."

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Sources

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- 2. rndsystems.com [[rndsystems.com](https://www.rndsystems.com)]
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